5-Ethynylpyrazin-2-amine: A Technical Guide for Drug Discovery Professionals

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Compound of Interest

Compound Name:	*5-Ethynylpyrazin-2-amine*
CAS No.:	*457099-42-2*
Cat. No.:	*B1289106*

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Introduction: The Strategic Importance of the Ethynyl-Pyrazine Scaffold

In the landscape of modern medicinal chemistry, the pursuit of novel kinase inhibitors remains a cornerstone of therapeutic innovation, particularly in oncology. Within this competitive arena, the strategic selection of core molecular scaffolds is paramount to achieving desired potency, selectivity, and pharmacokinetic profiles. **5-Ethynylpyrazin-2-amine** has emerged as a molecule of significant interest, acting as a pivotal building block in the construction of a new generation of kinase inhibitors.[1] Its unique structural amalgamation of a pyrazine ring, an amino group, and an ethynyl moiety provides a trifecta of functionalities that are highly sought after in drug design.

The pyrazine core is a well-established pharmacophore in numerous FDA-approved drugs, prized for its ability to engage in critical hydrogen bonding interactions within the ATP-binding pocket of kinases.[2] The amino group at the 2-position serves as a key hydrogen bond donor, anchoring the molecule to the hinge region of the kinase.[3] Finally, the ethynyl group at the 5-position offers a versatile handle for synthetic elaboration, allowing for the exploration of chemical space and the optimization of interactions with the solvent front or hydrophobic

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pockets of the target protein. This technical guide provides an in-depth exploration of the molecular structure, synthesis, and strategic application of **5-ethynylpyrazin-2-amine** for researchers, scientists, and drug development professionals.

Molecular Structure and Physicochemical Properties

The judicious application of a molecular scaffold in drug design necessitates a thorough understanding of its intrinsic properties. The structural and electronic characteristics of **5-ethynylpyrazin-2-amine** are fundamental to its utility as a pharmacophore.

Core Structural Attributes

The planar pyrazine ring, a diazine, is an aromatic heterocycle with nitrogen atoms at positions 1 and 4. This arrangement influences the electron distribution within the ring, impacting its reactivity and interaction with biological targets. The exocyclic amino group at the 2-position and the ethynyl group at the 5-position are key determinants of its chemical personality.



Figure 1. 2D Chemical Structure of **5-Ethynylpyrazin-2-amine**.

While a definitive crystal structure is not publicly available, computational modeling based on its SMILES notation (C#CC1=NC=C(N)N=C1) provides valuable insights into its three-dimensional conformation and electronic properties.[4]

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Physicochemical and Computed Data Summary

A compilation of key physicochemical and computationally derived properties of **5-ethynylpyrazin-2-amine** is presented in Table 1. These parameters are crucial for predicting its behavior in biological systems and for guiding lead optimization efforts.

Property	Value	Source
CAS Number	457099-42-2	[4]
Molecular Formula	$C_6H_5N_3$	[4]
Molecular Weight	119.12 g/mol	[4]
Topological Polar Surface Area (TPSA)	51.8 $Å^2$	ChemScene
LogP (calculated)	0.0401	ChemScene
Hydrogen Bond Donors	1	ChemScene
Hydrogen Bond Acceptors	3	ChemScene
Rotatable Bonds	0	ChemScene

Spectroscopic Characterization: A Predictive Analysis

Although experimental spectra for **5-ethynylpyrazin-2-amine** are not widely published, a predictive analysis based on established spectroscopic principles for analogous structures provides a reliable framework for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to be relatively simple. The ethynyl proton (C≡C-H) would likely appear as a singlet in the range of δ 3.0-3.5 ppm. The two protons on the pyrazine ring are in different chemical environments and would appear as two distinct singlets, likely in the aromatic region between δ 7.5 and 8.5 ppm. The protons of the primary amine ($-NH_2$) would give rise to a broad singlet, the chemical shift of which is highly

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dependent on solvent and concentration, but typically falls within the range of δ 4.0-6.0 ppm.[5][6]

- ^{13}C NMR: The carbon NMR spectrum would provide key information about the carbon skeleton. The two carbons of the ethynyl group are expected to resonate between δ 70 and 90 ppm. The four carbons of the pyrazine ring would appear in the aromatic region, generally between δ 120 and 160 ppm, with the carbon attached to the amino group (C2) and the carbon attached to the ethynyl group (C5) being significantly influenced by these substituents.[7][8][9]

Infrared (IR) Spectroscopy

The IR spectrum of **5-ethynylpyrazin-2-amine** would exhibit characteristic absorption bands corresponding to its functional groups.[10][11][12]

- N-H Stretching: As a primary amine, two sharp to medium bands are expected in the region of 3300-3500 cm^{-1}, corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds.
- C≡C-H Stretching: A sharp, weak to medium intensity band around 3300 cm^{-1} is characteristic of the terminal alkyne C-H stretch.
- C≡C Stretching: A weak to medium, sharp absorption is expected in the range of 2100-2140 cm^{-1} for the carbon-carbon triple bond stretch.
- C=N and C=C Stretching: Aromatic ring stretching vibrations will appear in the 1400-1600 cm^{-1} region.
- N-H Bending: A medium to strong scissoring vibration for the primary amine is expected around 1600-1650 cm^{-1}.

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of **5-ethynylpyrazin-2-amine** would be expected to show a prominent molecular ion peak (M^+) at m/z 119, which is an odd number, consistent with the nitrogen rule for a molecule containing an odd number of nitrogen atoms.[13][14]

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Fragmentation would likely proceed through pathways common for aromatic amines and alkynes.[15]

- Loss of HCN: A common fragmentation for pyridine and pyrazine rings is the loss of a neutral molecule of hydrogen cyanide (HCN, 27 Da), leading to a fragment ion at m/z 92.
- Loss of H: Loss of a hydrogen radical from the ethynyl group or the amine could result in an $[M-1]^+$ peak at m/z 118.
- Fragmentation of the Ethynyl Group: Cleavage of the bond between the pyrazine ring and the ethynyl group could also occur.

Synthesis Protocol: A Validated Approach via Sonogashira Coupling

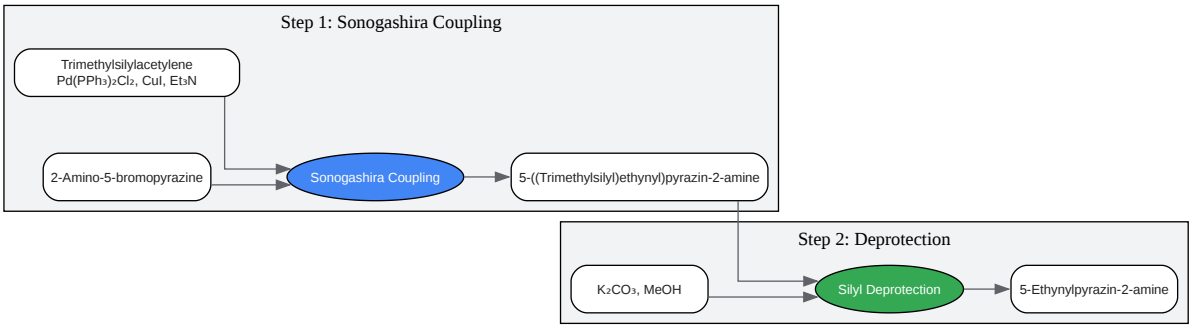
The synthesis of **5-ethynylpyrazin-2-amine** can be efficiently achieved through a Sonogashira coupling reaction, a robust and widely utilized method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.[16] This protocol outlines a self-validating system, with each step designed to ensure high yield and purity of the final product.

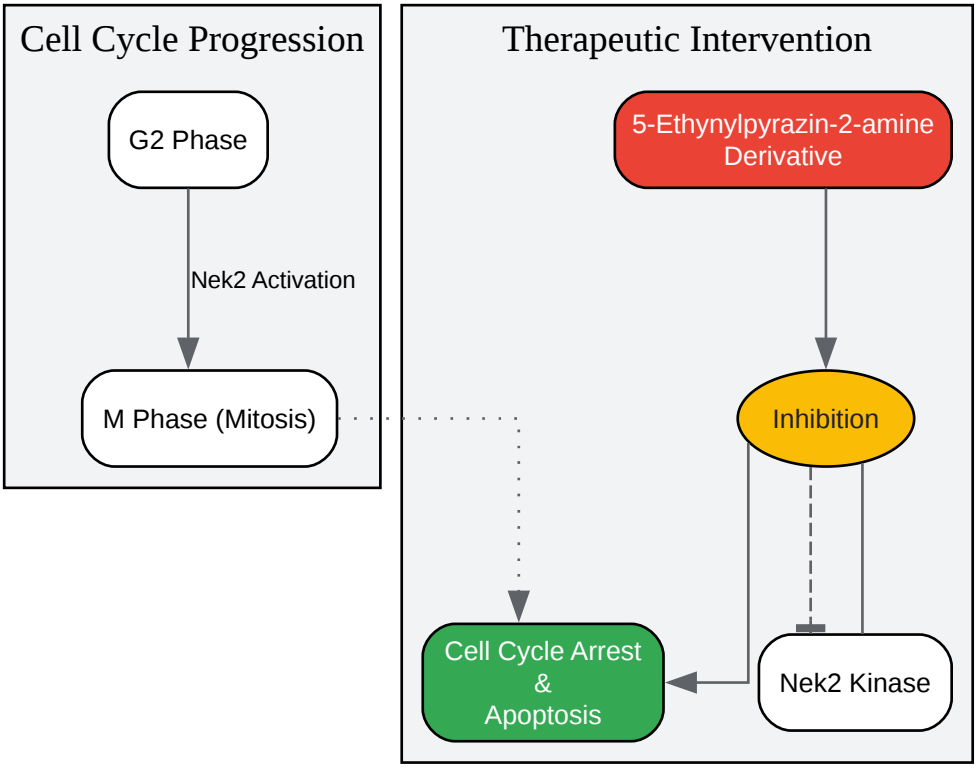
Rationale for Experimental Choices

The chosen synthetic strategy involves the coupling of a protected alkyne, trimethylsilylacetylene, with a halogenated aminopyrazine precursor. The use of a silyl protecting group for the alkyne is a key strategic decision. It prevents the undesired homo-coupling of the terminal alkyne and allows for a controlled, stepwise introduction of the ethynyl functionality.[17][18] The subsequent deprotection step is typically straightforward and high-yielding.[19][20]

Experimental Workflow Diagram

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